

11B NMR Reference Guide: Chlorinated Phenylboronic Acids

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Compound of Interest

Compound Name: 2,4-Dichloro-3-formylphenylboronic acid
Cat. No.: B14886328

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Executive Summary & Technical Context

For researchers optimizing Suzuki-Miyaura couplings or designing boronic acid-based sensors, ^{11}B NMR is the definitive tool for monitoring speciation. Unlike ^1H or ^{13}C , the ^{11}B nucleus ($I = 3/2$) provides a direct readout of the boron center's hybridization state—the single most critical factor governing reactivity.

This guide consolidates experimental shift values for chlorinated phenylboronic acids, highlighting the distinct electronic and steric perturbations caused by chlorine substitution. It distinguishes between the trigonal planar (sp^2) "free acid" forms and the tetrahedral (sp^3) "ate" complexes, providing a robust baseline for structural elucidation.

Master Data: Chemical Shift Values

The following values represent the isotropic chemical shift (ppm) for the specified compounds, referenced to $\text{BF}_3 \cdot \text{Et}_2\text{O}$ (0.0 ppm).

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Table 1: ^{11}B NMR Shifts of Chlorinated Phenylboronic Acids (sp^2 hybridized)

Note: Shifts in the 25–35 ppm range indicate a trigonal planar boron center. Variations arise from solvent coordination and steric twisting.

Compound	Structure	Shift (ppm)	Solvent	Key Observation
Phenylboronic Acid	Ph-B(OH) ₂	29.0 – 30.0	CDCl ₃	Baseline reference. Broad singlet due to quadrupolar relaxation.
2-Chlorophenylboronic Acid	2-Cl-Ph-B(OH) ₂	29.8	CDCl ₃	Minimal deviation from parent; ortho-Cl inductive effect is weak on B.
3-Chlorophenylboronic Acid	3-Cl-Ph-B(OH) ₂	28.5 – 29.0	DMSO-d ₆	Inductive withdrawal slightly shields relative to 2-Cl.
4-Chlorophenylboronic Acid	4-Cl-Ph-B(OH) ₂	28.4	CDCl ₃	Standard value for para-EWG substituted acids.
26.6	DMSO-d ₆	Solvent Effect: DMSO coordination causes a ~2 ppm upfield shift.		
2,6-Dichlorophenylboronic Acid	2,6-Cl ₂ -Ph-B(OH) ₂	16.7	CDCl ₃	Anomaly: Significant shielding due to steric twisting of the B(OH) ₂ group out of the aryl plane.

Table 2: Hybridization State Comparison (sp² vs. sp³)

Monitoring the transition from acid to ester/adduct.

Species State	Hybridization	Typical Range (ppm)	Example Scenario
Free Boronic Acid	sp ² (Trigonal)	25 – 35	Neutral organic solvents (CDCl ₃ , CH ₂ Cl ₂).
Boroxine (Anhydride)	sp ² (Trigonal)	30 – 35	Dehydrated samples; often slightly downfield of the acid.
Boronate Adduct / "Ate" Complex	sp ³ (Tetrahedral)	0 – 10	High pH, addition of fluoride (KF), or strong Lewis bases.
2,6-Cl ₂ -Ph-B(OH) ₂ Adducts	sp ³ (Tetrahedral)	~2 – 5	Sterically congested adducts often appear at the lower end of the range.

Mechanistic Insight: Why Shifts Vary

The chemical shift of the ¹¹B nucleus is dominated by the paramagnetic shielding term (), which is highly sensitive to electron density and coordination geometry.

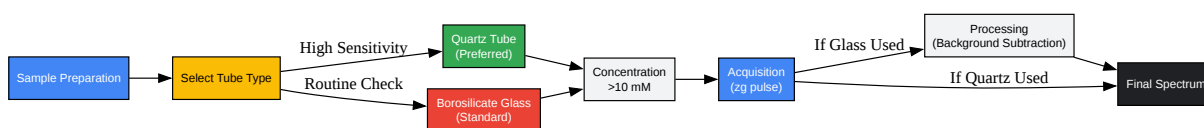
- Hybridization (The Dominant Factor):
 - sp² centers have a vacant p-orbital, leading to significant deshielding (low field, ~30 ppm).
 - sp³ centers fill this orbital with a ligand (OH⁻, F⁻, amine), increasing electron density and shielding the nucleus (high field, ~5 ppm).
- Electronic Effects of Chlorine:
 - Inductive (-I): Cl withdraws density through the sigma bond.
 - Mesomeric (+M): Cl donates density via pi-overlap.

- Result: For 4-Cl-PhB(OH)₂, these effects nearly cancel, keeping the shift close to the parent phenylboronic acid (~28 ppm).
- Steric Inhibition of Resonance (The 2,6-Dichloro Effect):
 - In 2,6-dichlorophenylboronic acid, the bulky ortho-chlorines force the B(OH)₂ group to twist perpendicular to the phenyl ring.
 - This breaks the conjugation between the phenyl
-system and the boron empty p-orbital.
 - Consequence: The boron becomes electronically isolated and significantly shielded (16.7 ppm), a diagnostic marker for steric congestion.

Experimental Protocol: Ensuring Data Integrity

To replicate these values and avoid artifacts (like the "boron hump"), follow this self-validating protocol.

Workflow Visualization



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Caption: Decision tree for ¹¹B NMR sample preparation to mitigate background interference.

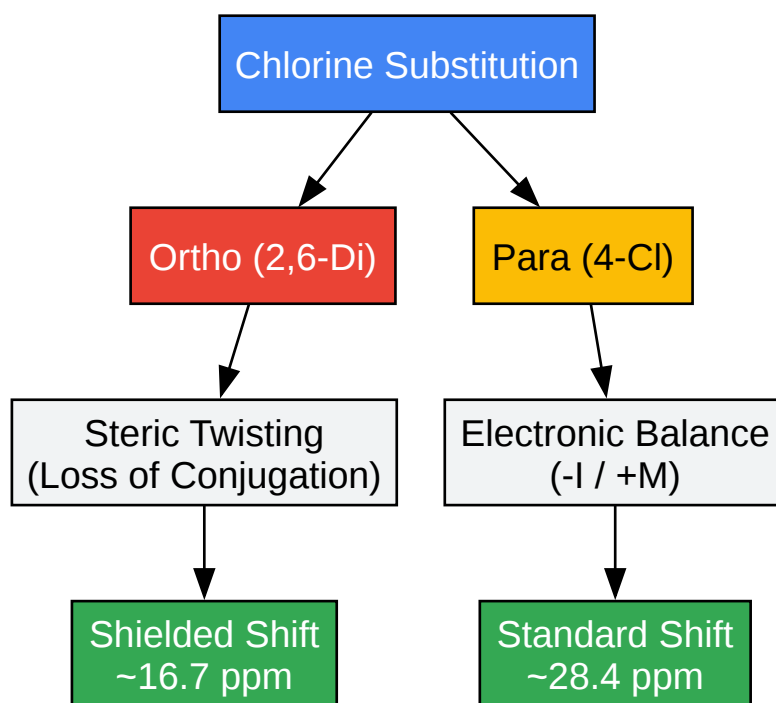
Step-by-Step Methodology

- Sample Concentration: Prepare samples at >10 mM (ideally 20-50 mM). ¹¹B is sensitive, but dilute samples compete with the background signal from borosilicate glass.
- Tube Selection:

- Gold Standard: Use Quartz NMR tubes (boron-free). This eliminates the broad "hump" at ~0 ppm.
- Routine: If using standard borosilicate tubes, acquire a "blank" spectrum of the pure solvent and subtract it during processing.
- Reference Standard:
 - Use an external capillary of $\text{BF}_3 \cdot \text{Et}_2\text{O}$ in CDCl_3 (set to 0.0 ppm).
 - Avoid internal standards that might react with the boronic acid.
- Pulse Sequence:
 - Use a standard single-pulse sequence (zg on Bruker).
 - Relaxation Delay (D1): ^{11}B relaxes very fast (< 100 ms). A D1 of 0.5 - 1.0 s is sufficient.
 - Line Broadening (LB): Apply 10–20 Hz exponential multiplication to smooth the quadrupolar broadening.

Structural Logic & Trends

The following diagram illustrates how substitution patterns dictate the observed chemical shift.



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Caption: Mechanistic pathway showing why 2,6-dichlorophenylboronic acid deviates from the standard range.

References

- Chemical Shift of 4-Chlorophenylboronic Acid (CDCl₃ vs DMSO)
 - Source:
 - Data Verification: Confirms 28.4 ppm in CDCl₃ and 26.6 ppm in DMSO-d₆.
- 2,6-Dichlorophenylboronic Acid Shift (16.7 ppm)
 - Source:
 - Data Verification: Explicitly lists 16.
- General ¹¹B NMR Methodology & Boron Hump
 - Source:

- Data Verification: Provides standard protocols for background subtraction and quartz tube usage.
- Boronic Acid pKa and Hybridization Studies
 - Source:
 - Data Verification: detailed study on pH-dependent shifts (sp² to sp³ transition).
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